

# Proper Disposal of Robtein: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Robtein

Cat. No.: B016689

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Essential guidance for the safe handling and disposal of **Robtein** (CAS 2679-65-4), a chalcone compound utilized in scientific research. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

For researchers, scientists, and drug development professionals, the proper management of chemical waste is a cornerstone of laboratory safety and regulatory compliance. This document provides a comprehensive, step-by-step guide for the safe disposal of **Robtein**, based on available safety data and general best practices for laboratory chemical waste management.

## Hazard Profile and Safety Precautions

**Robtein** is classified with the following hazards:

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation

Due to these potential health effects, appropriate personal protective equipment (PPE) must be worn at all times when handling **Robtein**.

## Required Personal Protective Equipment (PPE)

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Skin and Body Protection	Laboratory coat.

## Step-by-Step Disposal Protocol

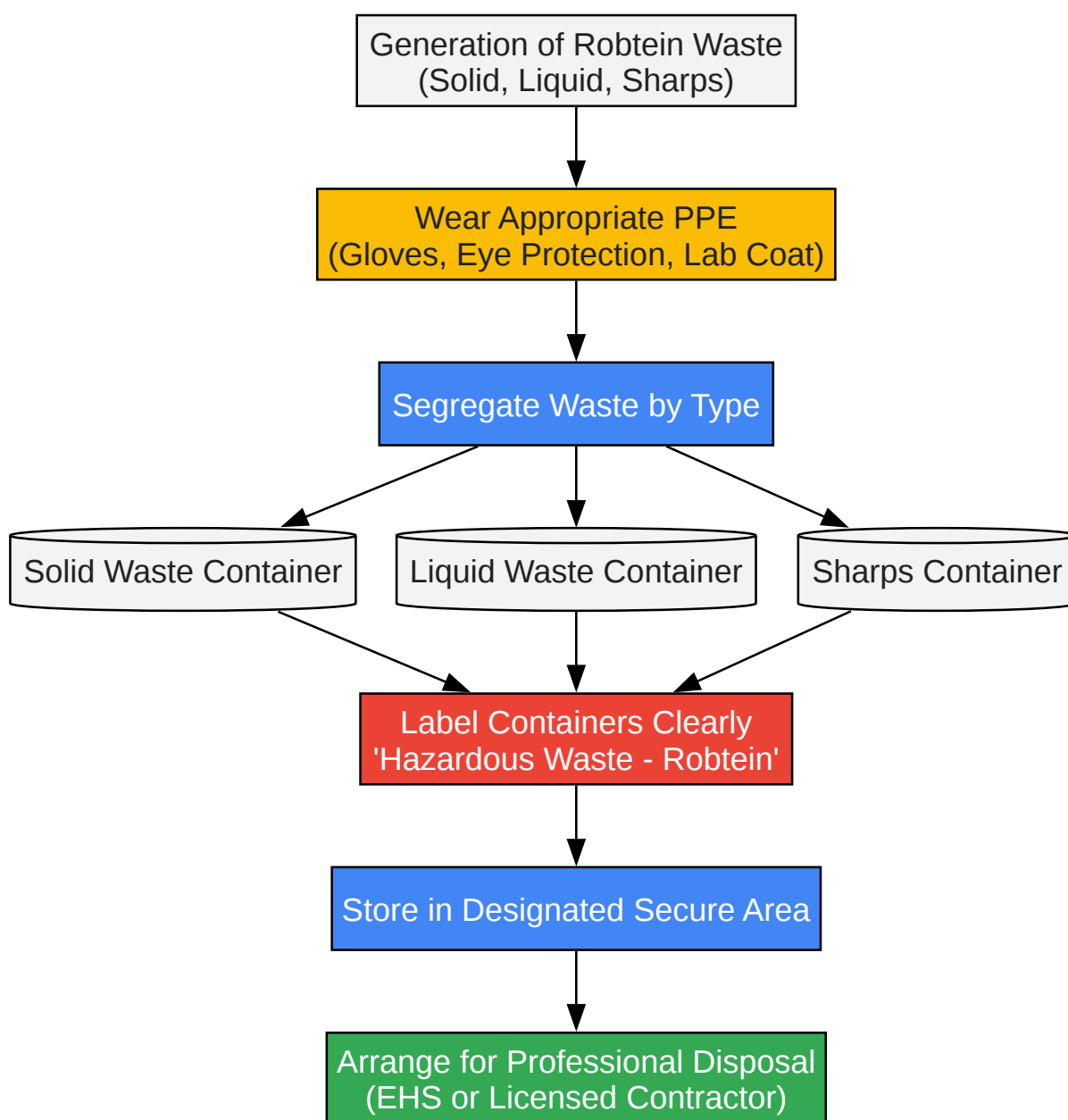
Disposal of **Robtein** and **Robtein**-contaminated materials must be managed as hazardous waste. Under no circumstances should **Robtein** be disposed of down the drain or in regular trash.

## Experimental Protocol for Robtein Waste Disposal

- Waste Segregation:
  - Solid Waste: Collect all solid waste contaminated with **Robtein** (e.g., weighing papers, contaminated gloves, pipette tips) in a designated, leak-proof hazardous waste container.
  - Liquid Waste: Collect all liquid waste containing **Robtein** (e.g., solutions, reaction mixtures) in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility has been verified.
  - Sharps Waste: Any sharps (e.g., needles, scalpels) contaminated with **Robtein** must be disposed of in a designated sharps container that is also labeled as hazardous pharmaceutical waste.
- Container Labeling:
  - All waste containers must be clearly labeled with "Hazardous Waste," the name "**Robtein**," and the relevant hazard pictograms.
- Storage:

- Store the sealed hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials, until collection.
- Waste Collection and Disposal:
  - Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

## Robtein Disposal Workflow



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Caption: Workflow for the proper disposal of **Robtein** waste.

## Quantitative Data

Property	Value
CAS Number	2679-65-4
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>6</sub>
Molecular Weight	288.25 g/mol

Disclaimer: This guide is intended for informational purposes and is based on generally available data. Always consult your institution's specific waste disposal protocols and the most current Safety Data Sheet (SDS) for **Robtein** if available. Your institution's Environmental Health and Safety (EHS) department is the primary resource for guidance on chemical waste disposal.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)